

CSV0C018875 hydrochloride CAS number 3196-73-4

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Compound of Interest

Compound Name: CSV0C018875 hydrochloride

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Core Compound Identification and Properties

Methyl 3-aminopropanoate hydrochloride is a derivative of the amino acid β -alanine[6]. It is commonly used in peptide synthesis and as a building block in the creation of more complex molecules for pharmaceuticals and agrochemicals[9]. Its hydrochloride form enhances its solubility and stability, making it a versatile reagent in organic chemistry[6][9].

Chemical and Physical Properties

A summary of the key quantitative data for Methyl 3-aminopropanoate hydrochloride is presented in Table 1.



Property	Value	References
Molecular Formula	C4H10CINO2	[1]
Molecular Weight	139.58 g/mol	[1]
CAS Number	3196-73-4	[1]
Melting Point	103-107 °C	
Appearance	White to off-white crystalline powder or crystals	[6]
Purity	≥98.0%	[6]
Storage Temperature	2-8°C	[2]
SMILES	CI.COC(=O)CCN	
InChI	1S/C4H9NO2.CIH/c1-7-4(6)2- 3-5;/h2-3,5H2,1H3;1H	[1]
InChIKey	XPGRZDJXVKFLHQ- UHFFFAOYSA-N	[1]

Synthesis of Methyl 3-aminopropanoate hydrochloride

The primary method for synthesizing Methyl 3-aminopropanoate hydrochloride is through the esterification of β -alanine[4]. A detailed experimental protocol is provided below.

Experimental Protocol: Esterification of β-Alanine

This protocol is based on a method that results in a 100% yield of Methyl 3-aminopropanoate hydrochloride[3].

Materials:

- β-Alanine
- Methanol (MeOH)



- Thionyl chloride (SOCI2)
- Sodium hydroxide (NaOH) solution (for off-gas absorption)
- Round-bottom flask (100 mL)
- Constant-pressure dropping funnel with desiccant tube
- Ice bath
- Reflux condenser
- Stirring apparatus
- Thin-layer chromatography (TLC) plate
- Ninhydrin solution (2% in ethanol)

Procedure:

- To a 100 mL round-bottom flask, add 60 mL of methanol and cool the flask in an ice bath.
- Slowly add 4 mL of thionyl chloride dropwise to the methanol using a constant-pressure dropping funnel. Ensure the top of the funnel is fitted with a desiccant tube to prevent moisture from entering the reaction. The off-gas should be absorbed with a NaOH solution.
- Stir the reaction mixture in the ice bath for 1 hour.
- After 1 hour, add 8 mmol of β-alanine to the mixture and continue stirring at room temperature for 30 minutes.
- After 30 minutes, heat the reaction system to 66°C and reflux for 6 hours.
- Monitor the reaction progress using TLC. Spot the reaction mixture on a TLC plate and develop it. Use a 2% ethanol solution of ninhydrin as a color developer. The reaction is complete when the spot corresponding to the starting material (β-alanine) disappears.



 Upon completion of the reaction, remove the solvent by distillation to obtain Methyl 3aminopropanoate hydrochloride.

Expected Outcome:

This procedure is reported to yield Methyl 3-aminopropanoate hydrochloride at 100%[3].

Applications in Research and Development

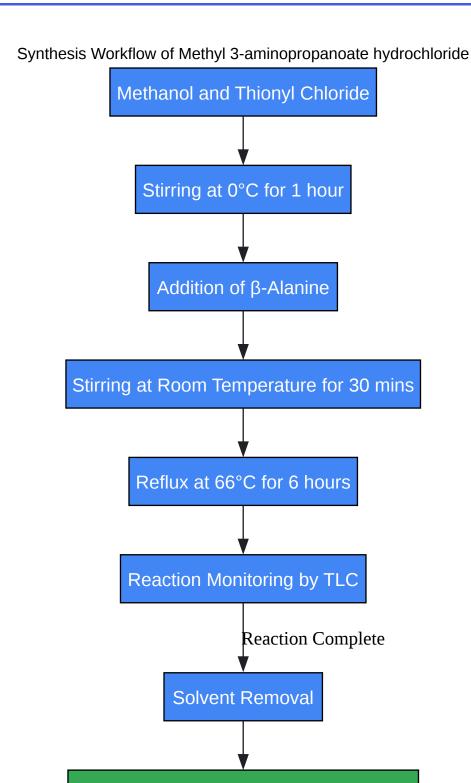
Methyl 3-aminopropanoate hydrochloride is a versatile compound with applications in several areas of chemical and pharmaceutical research.

- Peptide Synthesis: It serves as a fundamental building block in solution-phase peptide synthesis.
- Drug Development: This compound is utilized in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders[6]. It is also an intermediate in the synthesis of histone deacetylase inhibitors like Trichostatin A and Trapoxin B[10].
- Biochemical Research: It is used in studies related to amino acid metabolism[6].
- Chemical Synthesis: It can be used in the synthesis of bidentate pyridine-acid ligands and other complex molecules[4][13].

Visualized Workflows and Pathways Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of Methyl 3-aminopropanoate hydrochloride.





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Methyl 3-aminopropanoate hydrochloride

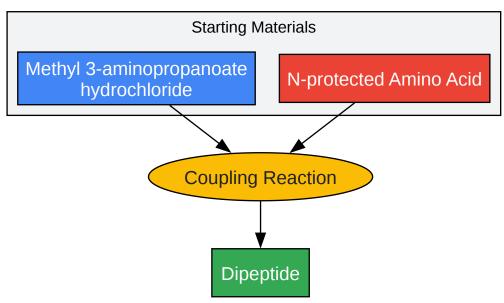
Caption: Synthesis workflow for Methyl 3-aminopropanoate hydrochloride.



Role in Peptide Synthesis

This diagram illustrates the role of Methyl 3-aminopropanoate hydrochloride as a building block in peptide synthesis.

Role in Peptide Synthesis



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